

HPLC-MS/MS method for Adefovir Phosphate Triethylamine Salt quantification

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Compound of Interest

Compound Name: *Adefovir Phosphate Triethylamine Salt*
CAS No.: *1346603-45-9*
Cat. No.: *B585400*

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An Application Note and Protocol for the Sensitive and Robust Quantification of Adefovir Diphosphate Triethylamine Salt in Human PBMC Lysate by HPLC-MS/MS

Authored by: A Senior Application Scientist

Abstract

This application note presents a comprehensive, validated High-Performance Liquid Chromatography with Tandem Mass Spectrometry (HPLC-MS/MS) method for the quantitative analysis of Adefovir Diphosphate (ADV-DP), the pharmacologically active metabolite of the antiviral drug Adefovir. The protocol is specifically optimized for human peripheral blood mononuclear cell (PBMC) lysates, the primary site of action for this nucleotide analog. Utilizing an ion-pairing reversed-phase chromatographic strategy, this method provides the sensitivity, specificity, and robustness required for pharmacokinetic studies, clinical trial monitoring, and drug development research. All procedures and validation parameters are grounded in international regulatory standards, ensuring data integrity and reliability.[1][2][3]

Introduction: The Rationale for Intracellular Quantification

Adefovir is a potent nucleotide analog reverse transcriptase inhibitor used in the treatment of chronic hepatitis B virus (HBV) infection.[4] It is administered as a prodrug, Adefovir Dipivoxil, to enhance oral bioavailability.[5] Following absorption, the prodrug is rapidly hydrolyzed to Adefovir. For antiviral activity, Adefovir must undergo intracellular phosphorylation by cellular kinases, first to Adefovir Monophosphate (ADV-MP) and subsequently to the active moiety, Adefovir Diphosphate (ADV-DP).[5]

ADV-DP acts as a competitive inhibitor and a chain terminator of viral DNA polymerase, thereby suppressing viral replication.[5] Consequently, quantifying the concentration of ADV-DP within the target cells—primarily peripheral blood mononuclear cells (PBMCs)—is far more pharmacologically relevant than measuring parent drug levels in plasma.[6] Such data provides direct insight into the intracellular drug exposure at the site of action, which is critical for establishing pharmacokinetic/pharmacodynamic (PK/PD) relationships.

However, the analysis of phosphorylated nucleotides like ADV-DP presents significant analytical challenges. These molecules are highly polar and carry multiple negative charges at physiological pH, resulting in poor retention on traditional reversed-phase HPLC columns and susceptibility to ion suppression in mass spectrometry. This method overcomes these challenges by employing a robust ion-pairing agent in the mobile phase, coupled with the unparalleled specificity of tandem mass spectrometry.

Principle of the Method

This method relies on ion-pairing reversed-phase liquid chromatography to achieve chromatographic retention and separation of the highly polar ADV-DP. A volatile amine in the mobile phase acts as an ion-pairing agent, forming a neutral complex with the negatively charged phosphate groups of the analyte. This complex exhibits increased hydrophobicity, allowing for effective retention on a C18 stationary phase.

Following chromatographic separation, the analyte and its stable isotope-labeled internal standard (SIL-IS) are detected by a triple quadrupole mass spectrometer operating in Multiple Reaction Monitoring (MRM) mode. The specificity of MRM, which monitors a unique precursor-

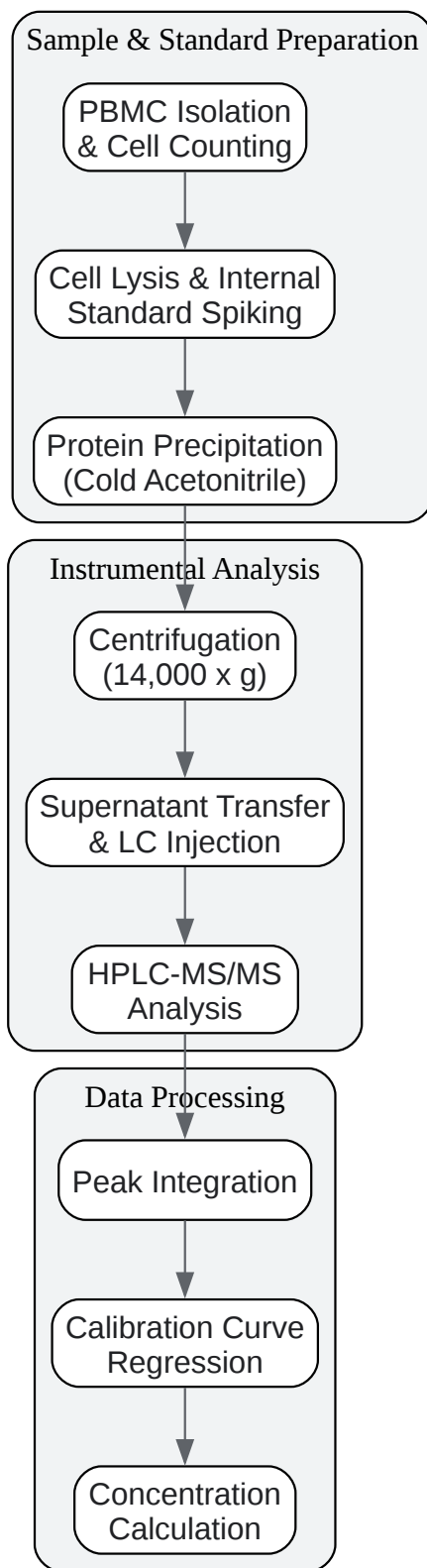
to-product ion transition for each compound, ensures accurate quantification even in a complex biological matrix like PBMC lysate.

Materials and Reagents

Item	Supplier/Grade	Notes
Analytes & Standards		
Adefovir Diphosphate Triethylamine Salt	LGC Standards or equivalent	Purity >98%. [7]
Adefovir-d4 Diphosphate Triethylamine Salt	Toronto Research Chemicals or equivalent	Stable Isotope-Labeled Internal Standard (SIL-IS). [8]
Solvents & Chemicals		
Acetonitrile (ACN)	HPLC or Optima™ Grade	
Methanol (MeOH)	HPLC or Optima™ Grade	
Deionized Water	>18 MΩ·cm resistivity	
Formic Acid (FA)	LC-MS Grade, ~99%	
N,N-Dimethylhexylamine (DMHA)	>99% Purity	Ion-Pairing Agent
Biological Matrix		
Human PBMCs	Sourced ethically from healthy donors	Used for calibration standards, QCs, and blanks.
Consumables		
HPLC Vials and Caps	Polypropylene, low-binding	
Microcentrifuge Tubes	1.5 mL, low-binding	
Pipette Tips	Low-retention	

Experimental Workflow

The overall analytical process, from sample receipt to final data generation, follows a systematic and controlled workflow to ensure consistency and minimize variability.



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Caption: High-level workflow for ADV-DP quantification.

Detailed Experimental Protocols

Preparation of Stock Solutions, Calibration Standards, and QCs

- **Primary Stock Solutions (1 mg/mL):** Accurately weigh Adefovir Diphosphate Triethylamine Salt and Adefovir-d4 Diphosphate Triethylamine Salt. Dissolve in deionized water to create separate 1 mg/mL stock solutions of the analyte and the SIL-IS.
- **Working Standard Solutions:** Serially dilute the primary analyte stock solution with 70:30 (v/v) Acetonitrile:Water to prepare working solutions for spiking calibration curve (CC) standards.
- **Working QC Solutions:** Prepare working solutions for Low, Medium, and High Quality Control (QC) samples from a separate weighing of the primary stock solution.
- **Internal Standard (IS) Spiking Solution (100 ng/mL):** Dilute the SIL-IS primary stock solution with 70:30 (v/v) Acetonitrile:Water to a final concentration of 100 ng/mL.
- **PBMC Lysate Preparation:** Isolate PBMCs from whole blood using standard density gradient centrifugation. Count the cells using a validated method (e.g., hemocytometer or automated cell counter). Resuspend the cell pellet in 70:30 (v/v) Acetonitrile:Water to a fixed concentration (e.g., 10 million cells/mL) to create the blank matrix for CCs and QCs.
- **Calibration Standards and QCs:** Spike appropriate volumes of the working standard and QC solutions into aliquots of the blank PBMC lysate to achieve the desired concentration range (e.g., 1 - 1000 ng/mL). The final volume of spiked solution should not exceed 5% of the matrix volume to avoid altering its properties.

Sample Preparation Protocol

- **Thaw Samples:** Thaw study samples, CCs, and QCs on ice.
- **Aliquot:** Vortex and aliquot 50 μ L of each sample into a 1.5 mL microcentrifuge tube.

- **Protein Precipitation & Lysis:** Add 150 μ L of the cold (4°C) IS Spiking Solution (100 ng/mL in ACN). The high concentration of acetonitrile serves to precipitate proteins and lyse the cells, releasing the intracellular contents.
- **Vortex:** Vortex vigorously for 1 minute to ensure complete lysis and protein precipitation.
- **Incubate:** Incubate at 4°C for 20 minutes to enhance protein precipitation.
- **Centrifuge:** Centrifuge at 14,000 x g for 10 minutes at 4°C to pellet the precipitated proteins and cell debris.
- **Transfer:** Carefully transfer 100 μ L of the clear supernatant to an HPLC vial for analysis.

HPLC-MS/MS Instrumental Conditions

Parameter	Condition	Rationale
HPLC System	Waters ACQUITY UPLC I-Class or equivalent	High-pressure system for efficient separation.
Column	Waters ACQUITY UPLC BEH C18, 1.7 μ m, 2.1 x 100 mm	Provides excellent peak shape and durability.
Column Temp.	40°C	Ensures reproducible retention times.
Mobile Phase A	10 mM DMHA, 5 mM Formic Acid in Water	DMHA acts as the ion-pairing agent.[9]
Mobile Phase B	Acetonitrile	Organic solvent for elution.
Flow Rate	0.4 mL/min	Standard for 2.1 mm ID columns.
Injection Vol.	5 μ L	
Gradient	0-1.0 min (2% B), 1.0-5.0 min (2-60% B), 5.0-5.5 min (60-95% B), 5.5-6.0 min (95% B), 6.0-6.1 min (95-2% B), 6.1-8.0 min (2% B)	Gradient designed for optimal separation from matrix components.

Parameter	Condition	Rationale
MS System	Sciex 6500+ QTRAP or equivalent	High sensitivity triple quadrupole mass spectrometer.
Ionization Mode	Electrospray Ionization (ESI), Positive	Provides stable and efficient ionization for the analyte.
MRM Transition	ADV-DP: 434.1 → 274.1	Precursor [M+H] ⁺ to product ion (loss of two phosphate groups).
ADV-DP-d4 (IS): 438.1 → 278.1	Corresponding transition for the SIL-IS.	
Collision Energy	Optimized to 25 eV (Analyte dependent)	Energy required for optimal fragmentation.
Source Temp.	550°C	Aids in desolvation of the eluent.
IonSpray Voltage	5500 V	

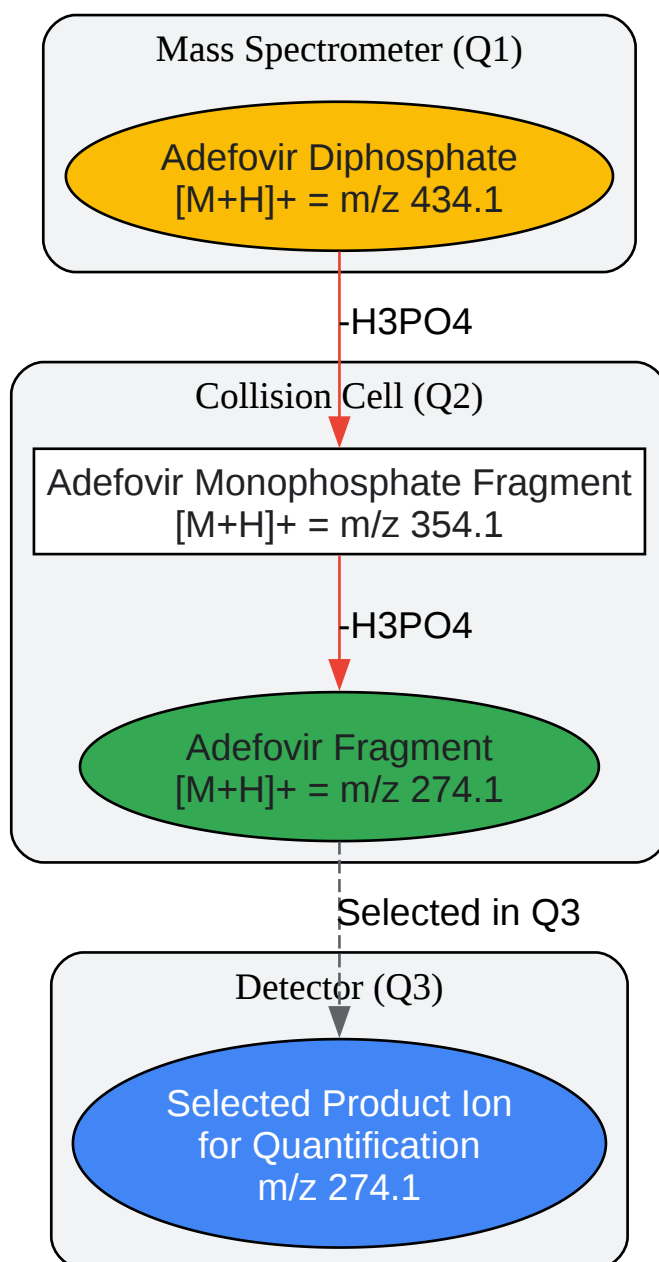
Method Validation

The method was fully validated according to the principles outlined in the ICH M10, FDA, and EMA guidelines on bioanalytical method validation.^{[1][10][11][12]} The objective of validation is to demonstrate that the method is suitable for its intended purpose.^[3]

Parameter	Acceptance Criteria	Purpose
Selectivity	No significant interfering peaks (>20% of LLOQ response) at the retention time of the analyte in blank matrix from at least 6 sources.	Ensures the method can differentiate the analyte from other matrix components. [13]
Linearity & Range	Calibration curve with a correlation coefficient (r^2) $\geq$ 0.99. Range established from 1.0 to 1000 ng/mL.	Demonstrates a proportional response to analyte concentration.
Lower Limit of Quantification (LLOQ)	Analyte response is $\geq$ 5 times the blank response. Accuracy within $\pm 20\%$, Precision $\leq 20\%$. Set at 1.0 ng/mL.	Defines the lowest concentration that can be reliably quantified.
Accuracy & Precision	Intra-day & Inter-day: Accuracy within $\pm 15\%$ ($\pm 20\%$ at LLOQ) of nominal. Precision (CV%) $\leq 15\%$ ($\leq 20\%$ at LLOQ). Evaluated at four QC levels (LLOQ, Low, Mid, High).	Confirms the closeness of measured values to the true value and the reproducibility of the method. [14]
Matrix Effect	The coefficient of variation (CV%) of the IS-normalized matrix factor from at least 6 sources should be $\leq 15\%$.	Assesses the impact of the biological matrix on analyte ionization.
Recovery	Recovery should be consistent and reproducible across the concentration range.	Measures the efficiency of the extraction process.
Stability	Analyte stable under various conditions (Bench-top, Freeze-thaw, Long-term storage). Mean concentration within $\pm 15\%$ of nominal.	Ensures sample integrity during handling and storage.

Analyte Structure and Proposed Fragmentation

Understanding the fragmentation pattern of the analyte is key to developing a selective MRM method. The proposed fragmentation of Adefovir Diphosphate involves the characteristic loss of its phosphate groups.



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Caption: Proposed fragmentation pathway of Adefovir Diphosphate.

Conclusion

The HPLC-MS/MS method detailed in this application note provides a reliable, sensitive, and robust tool for the quantification of the active metabolite Adefovir Diphosphate in human PBMC lysates. The use of an ion-pairing agent effectively addresses the chromatographic challenges associated with this polar analyte, while tandem mass spectrometry ensures high selectivity. The method has been validated according to stringent international guidelines and is fit for purpose in regulated bioanalysis, supporting critical decisions in both clinical and non-clinical drug development.

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